

Application Notes & Protocols: 6-Bromoquinazolin-4-amine in Fragment-Based Drug Discovery

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Compound of Interest

Compound Name: 6-Bromoquinazolin-4-amine

CAS No.: 21419-48-7

Cat. No.: B1270323

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For: Researchers, scientists, and drug development professionals.

Introduction: The Strategic Value of Fragments and Privileged Scaffolds

Fragment-Based Drug Discovery (FBDD) has firmly established itself as a powerful alternative to high-throughput screening (HTS) for identifying high-quality starting points for drug development.[1] The core principle of FBDD is to screen low-molecular-weight compounds ("fragments," typically <300 Da) that bind to a biological target with low affinity (μM to mM range).[2] These simple, efficient binders provide superior starting points for optimization, as they form high-quality interactions that can be elaborated into potent and selective drug candidates.

Within the vast chemical space of possible fragments, certain core structures, known as "privileged scaffolds," are of particular interest. The quinazoline scaffold, a fusion of benzene and pyrimidine rings, is one such cornerstone of medicinal chemistry.[3][4] Its rigid structure

provides a well-defined vector for orienting substituents, enabling potent interactions with a wide array of biological targets, particularly protein kinases.^{[3][5]} This guide focuses on a specific, strategically functionalized member of this class: **6-Bromoquinazolin-4-amine**.

The Fragment Profile: Why 6-Bromoquinazolin-4-amine?

6-Bromoquinazolin-4-amine is an exemplary fragment for FBDD campaigns, particularly those targeting ATP-binding sites in kinases. Its utility stems from a combination of ideal physicochemical properties and built-in chemical functionality.

Physicochemical Properties

A successful fragment must adhere to the "Rule of Three," a set of empirical guidelines that ensure fragments are small, simple, and possess good solubility. Let's evaluate **6-Bromoquinazolin-4-amine** against these criteria.

Property	Value	"Rule of Three" Guideline	Conformance
Molecular Weight	~224.06 g/mol	< 300 Da	Yes
cLogP (predicted)	~2.0	≤ 3	Yes
Hydrogen Bond Donors	2 (amine)	≤ 3	Yes
Hydrogen Bond Acceptors	3 (ring nitrogens)	≤ 3	Yes
Rotatable Bonds	0	≤ 3	Yes

Data sourced from PubChem and calculated estimates.^[6]

The data clearly indicates that **6-Bromoquinazolin-4-amine** is an ideal fragment, possessing the requisite simplicity and physicochemical properties for effective screening and subsequent optimization.

Strategic Functionality

The true power of this fragment lies in its chemical architecture:

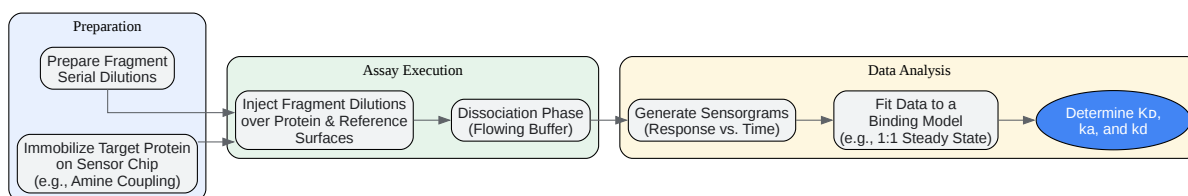
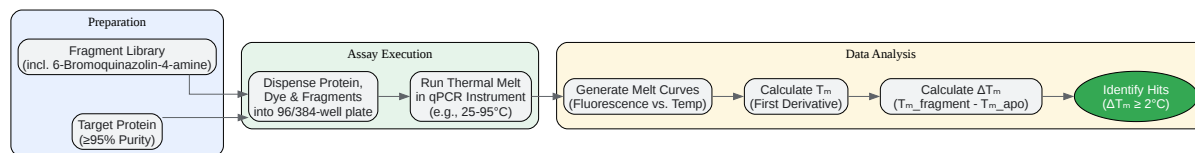
- **The Quinazoline Core:** The 4-aminoquinazoline portion is a well-established "hinge-binder" motif, capable of forming key hydrogen bonds with the backbone of the hinge region in many protein kinases, mimicking the interaction of the adenine ring of ATP.[\[7\]](#)
- **The Bromine Atom:** The bromine at the 6-position is not merely a placeholder. It serves two critical functions:
 - **A Vector for Growth:** The bromine atom is a synthetic handle for palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira), allowing chemists to systematically "grow" the fragment into unoccupied pockets of the binding site to gain potency and selectivity.[\[8\]](#)
 - **Halogen Bonding Potential:** The bromine atom can act as a halogen bond donor, a non-covalent interaction with Lewis bases like backbone carbonyls or serine/threonine side chains.[\[9\]](#)[\[10\]](#) This interaction, distinct from hydrogen bonding, can provide an additional, highly directional anchor point, enhancing affinity and influencing selectivity.[\[11\]](#)[\[12\]](#)

Application Note I: Primary Fragment Screening via Differential Scanning Fluorimetry (DSF)

Objective: To identify initial hits from a fragment library by detecting ligand-induced protein thermal stabilization.

Principle: Differential Scanning Fluorimetry (DSF), or Thermal Shift Assay, is a rapid and cost-effective method for primary fragment screening.[\[13\]](#) It monitors the thermal unfolding of a target protein using a fluorescent dye (e.g., SYPRO Orange) that binds to exposed hydrophobic regions.[\[14\]](#) Ligand binding typically stabilizes the protein's folded state, resulting in an increase in its melting temperature (T_m).[\[15\]](#) This change (ΔT_m) is indicative of a binding event.[\[16\]](#)

Experimental Workflow: DSF Screening



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Caption: Workflow for SPR-based fragment hit validation.

Detailed Protocol: SPR

- Protein Immobilization:
 - Select a suitable sensor chip (e.g., CM5).
 - Activate the carboxymethylated dextran surface using a mixture of EDC/NHS.
 - Inject the target protein (typically 10-50 µg/mL in a low ionic strength buffer, e.g., 10 mM Sodium Acetate, pH 4.5) to achieve an immobilization level of 5,000-10,000 RU.

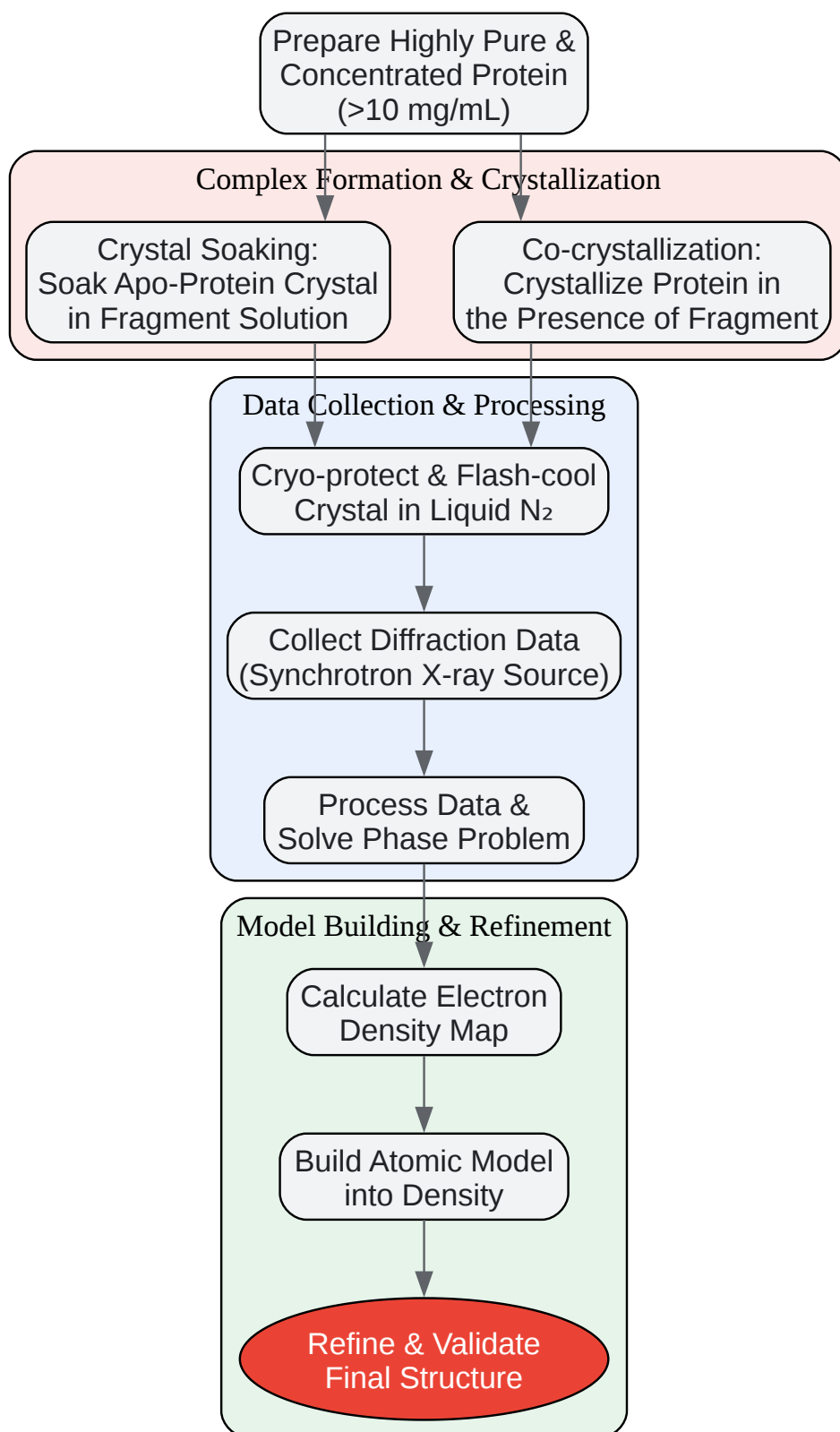
- Deactivate any remaining active esters with ethanolamine.
- A reference flow cell should be prepared similarly but without protein immobilization to allow for reference subtraction.
- Binding Analysis:
 - Prepare a dilution series of **6-Bromoquinazolin-4-amine** in running buffer (e.g., PBS with 0.05% Tween-20 and 2% DMSO). Concentrations should span the expected K_D , typically from $\sim 1 \mu\text{M}$ to 1 mM for a fragment.
 - Perform binding cycles:
 - Inject the fragment solution over the reference and protein flow cells for a set time (e.g., 60 seconds) to monitor association.
 - Inject running buffer to monitor dissociation (e.g., 120 seconds).
 - Inject a regeneration solution if necessary (e.g., a brief pulse of high salt or low pH), followed by a stabilization period.
 - Include several buffer-only (blank) injections for double-referencing.
- Data Analysis:
 - Process the raw data by subtracting the reference flow cell signal and then subtracting the average of the blank injections.
 - For affinity determination, plot the response at equilibrium against the fragment concentration.
 - Fit the resulting isotherm to a steady-state affinity model to calculate the dissociation constant (K_D). For fragments, this is often more reliable than fitting kinetic data due to very fast on/off rates.

Application Note III: Structural Elucidation by X-ray Crystallography

Objective: To determine the atomic-level binding mode of **6-Bromoquinazolin-4-amine** to the target protein.

Principle: X-ray crystallography provides the ultimate validation of a fragment hit by revealing its precise binding location, orientation, and interactions within the target's binding site. [17] This structural information is indispensable for the hit-to-lead phase, guiding the rational design of more potent analogs. [18] The process involves growing a high-quality crystal of the target protein, introducing the fragment, and then determining the structure from X-ray diffraction data. [19]

Experimental Workflow: X-ray Crystallography



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Caption: General workflow for protein-fragment co-crystallography.

Detailed Protocol: Crystal Soaking

This protocol assumes pre-existing, robust crystallization conditions for the apo-protein.

- Crystal Preparation:
 - Grow crystals of the target protein to a suitable size (e.g., >50 μm in the longest dimension) using your established protocol (e.g., vapor diffusion).
- Fragment Soaking:
 - Prepare a "soaking solution" consisting of the crystal mother liquor supplemented with **6-Bromoquinazolin-4-amine**. The final fragment concentration should be high enough to ensure saturation of the binding site, typically 5-10 mM, while ensuring the fragment remains soluble and does not disrupt the crystal lattice.
 - Carefully transfer an apo-crystal from its growth drop into the soaking solution.
 - Incubate for a period ranging from 30 minutes to 24 hours. The optimal time is target-dependent and may require optimization.
- Cryo-protection and Mounting:
 - Prepare a cryo-protectant solution, typically the soaking solution supplemented with 20-30% (v/v) glycerol or ethylene glycol.
 - Briefly pass the soaked crystal through the cryo-protectant solution.
 - Immediately loop the crystal and flash-cool it by plunging it into liquid nitrogen.
- Data Collection and Structure Determination:
 - Ship the frozen crystal to a synchrotron facility for X-ray diffraction data collection. [\[20\]](#) *
Process the diffraction data using standard software packages (e.g., XDS, MOSFLM).
 - Solve the structure using molecular replacement if an apo-structure is available.

- Carefully inspect the resulting electron density maps (Fo-Fc) for positive density corresponding to the bound fragment. Build the model for **6-Bromoquinazolin-4-amine** into the density and perform iterative rounds of refinement and validation.

Conclusion: A Versatile Tool for Drug Discovery

6-Bromoquinazolin-4-amine represents a high-value tool for fragment-based drug discovery. Its adherence to the "Rule of Three," combined with a privileged hinge-binding scaffold and a strategically placed bromine atom, makes it an ideal starting point for campaigns against numerous targets, especially protein kinases. The protocols outlined above provide a robust, multi-stage framework—from primary screening with DSF to affinity validation with SPR and definitive structural elucidation with X-ray crystallography—for effectively leveraging this fragment to discover and develop novel therapeutic agents.

References

- Rich, R. L., & Myszkowski, D. G. (2011). Emerging role of surface plasmon resonance in fragment-based drug discovery. *Future Medicinal Chemistry*, 3(14), 1809–1820. [\[Link\]](#)
- Renaudet, O., et al. (2010). Fragment Screening by Surface Plasmon Resonance. *ACS Medicinal Chemistry Letters*, 1(1), 46-50. [\[Link\]](#)
- Di, L., & Kerns, E. H. (2011). From experimental design to validated hits a comprehensive walk-through of fragment lead identification using surface plasmon resonance. *Methods in Enzymology*, 493, 277-298. [\[Link\]](#)
- Reich, S. H., et al. (2008). Fragment-based screening using surface plasmon resonance technology. *Journal of Biomolecular Screening*, 13(3), 202-209. [\[Link\]](#)
- Huynh, K., & Partch, C. L. (2015). Analysis of protein stability and ligand interactions by thermal shift assay. *Current Protocols in Protein Science*, 79, 28.9.1-28.9.14. [\[Link\]](#)
- Regnström, K., et al. (2013). Label Free Fragment Screening Using Surface Plasmon Resonance as a Tool for Fragment Finding – Analyzing Parkin, a Difficult CNS Target. *PLoS ONE*, 8(7), e66879. [\[Link\]](#)

- Vishwakarma, S. K., et al. (2024). Chemistry and Pharmacology of Quinazoline Scaffolds— a review. ResearchGate. [\[Link\]](#)
- Antonenko, T. S., et al. (2023). Discovery of cytotoxic indolo[1,2-c]quinazoline derivatives through scaffold-based design. RSC Medicinal Chemistry, 14(11), 2169-2180. [\[Link\]](#)
- Scott, D. E., et al. (2020). Fragment-Based Screening Identifies New Quinazolinone-Based Inositol Hexakisphosphate Kinase (IP6K) Inhibitors. ACS Medicinal Chemistry Letters, 11(9), 1779-1785. [\[Link\]](#)
- ResearchGate. (n.d.). Quinazoline-based scaffolds used to design our target compounds. ResearchGate. [\[Link\]](#)
- McMahon, R. M., Scanlon, M. J., & Martin, J. L. (2013). Interrogating fragments using a protein thermal shift assay. Australian Journal of Chemistry, 66(12), 1502-1506. [\[Link\]](#)
- Stead, D., et al. (2020). 6-Bromo-N-(3-(difluoromethyl)phenyl)quinolin-4-amine. Molbank, 2020(4), M1161. [\[Link\]](#)
- Hassan, G. S., et al. (2021). Hit Identification of a Novel Quinazoline Sulfonamide as a Promising EphB3 Inhibitor: Design, Virtual Combinatorial Library, Synthesis, Biological Evaluation, and Docking Simulation Studies. Molecules, 26(15), 4443. [\[Link\]](#)
- ResearchGate. (n.d.). Thermal-shift assay for fragment library screening. ResearchGate. [\[Link\]](#)
- AXXAM. (n.d.). Thermal shift assays for early-stage drug discovery. AXXAM. [\[Link\]](#)
- Charles River Laboratories. (n.d.). Thermal Shift Assays. Charles River Laboratories. [\[Link\]](#)
- Cavallo, G., et al. (2016). Halogen Bonds in Ligand–Protein Systems: Molecular Orbital Theory for Drug Design. Journal of Chemical Theory and Computation, 12(8), 3693-3705. [\[Link\]](#)
- Schiebel, J., et al. (2016). Guidelines for the successful generation of protein–ligand complex crystals. Acta Crystallographica Section D Structural Biology, 72(12), 1234-1245. [\[Link\]](#)

- ChemBK. (2024). **6-BROMOQUINAZOLIN-4-AMINE**. ChemBK. [\[Link\]](#)
- Emami, L., et al. (2024). 6-Bromo quinazoline derivatives as cytotoxic agents: design, synthesis, molecular docking and MD simulation. Scientific Reports, 14(1), 15309. [\[Link\]](#)
- Lu, Y., et al. (2012). Halogen bonding for rational drug design and new drug discovery. Expert Opinion on Drug Discovery, 7(5), 375-383. [\[Link\]](#)
- ResearchGate. (n.d.). Halogen Bonding: A New Frontier in Medicinal Chemistry. ResearchGate. [\[Link\]](#)
- Thomas, T., et al. (2021). Looking Back, Looking Forward at Halogen Bonding in Drug Discovery. Molecules, 26(21), 6545. [\[Link\]](#)
- Osarodion, O. P. (2023). Fusion and Anti-inflammatory Activity of 6-bromo-2-(o-aminophenyl)-3-amino-Quinazolin-4(3H). SCIREA Journal of Clinical Medicine, 8(6), 65-76. [\[Link\]](#)
- ResearchGate. (n.d.). Halogen bonding for rational drug design and new drug discovery. ResearchGate. [\[Link\]](#)
- Bibb, C. E., et al. (2009). Evaluation of substituted 6-arylquinazolin-4-amines as potent and selective inhibitors of cdc2-like kinases (Clk). Bioorganic & Medicinal Chemistry Letters, 19(23), 6700-6705. [\[Link\]](#)
- 3B Scientific. (n.d.). Protein X-ray Crystallography & Protein Structure Determination. 3B Scientific. [\[Link\]](#)
- Sorensen, T. L., et al. (2023). Perspective: Structure determination of protein-ligand complexes at room temperature using X-ray diffraction approaches. Frontiers in Molecular Biosciences, 9, 1092873. [\[Link\]](#)
- Betzi, S., et al. (2020). Protein X-ray Crystallography and Drug Discovery. Molecules, 25(5), 1032. [\[Link\]](#)
- Yang, S., et al. (2018). Discovery and lead identification of quinazoline-based BRD4 inhibitors. Bioorganic & Medicinal Chemistry Letters, 28(21), 3483-3488. [\[Link\]](#)

- Newby, Z. E., et al. (2009). A general protocol for the crystallization of membrane proteins for X-ray structural investigation. Nature Protocols, 4(5), 619-637. [[Link](#)]
- PubChem. (n.d.). 6-bromo-N-hexylquinazolin-4-amine. PubChem. [[Link](#)]
- Chen, Y.-L. (2018). Fragment Based Drug Development Based on 6,7-Dimethoxyquinazoline as a Core Scaffold. Doctoral dissertation, University of Pittsburgh. [[Link](#)]
- PubChemLite. (n.d.). **6-bromoquinazolin-4-amine** (C₈H₆BrN₃). PubChemLite. [[Link](#)]

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Sources

- 1. Fragment-Based Screening Identifies New Quinazolinone-Based Inositol Hexakisphosphate Kinase (IP6K) Inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/articles/PMC2711111/)]
- 2. Fragment-based screening using surface plasmon resonance technology - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/15111111/)]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. researchgate.net [researchgate.net]
- 5. Evaluation of substituted 6-arylquinazolin-4-amines as potent and selective inhibitors of cdc2-like kinases (Clk) - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/15111111/)]
- 6. PubChemLite - 6-bromoquinazolin-4-amine (C₈H₆BrN₃) [pubchemlite.lcsb.uni.lu]
- 7. mdpi.com [mdpi.com]
- 8. nbinno.com [nbinno.com]
- 9. Halogen bonding for rational drug design and new drug discovery - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/15111111/)]
- 10. researchgate.net [researchgate.net]
- 11. Halogen Bonds in Ligand–Protein Systems: Molecular Orbital Theory for Drug Design - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/articles/PMC2711111/)]

- [12. researchgate.net \[researchgate.net\]](#)
- [13. criver.com \[criver.com\]](#)
- [14. axxam.com \[axxam.com\]](#)
- [15. UQ eSpace \[espace.library.uq.edu.au\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. Protein X-ray Crystallography and Drug Discovery - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. Protein X-ray Crystallography & Protein Structure Determination \[proteinstructures.com\]](#)
- [19. A general protocol for the crystallization of membrane proteins for X-ray structural investigation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [20. Frontiers | Perspective: Structure determination of protein-ligand complexes at room temperature using X-ray diffraction approaches \[frontiersin.org\]](#)
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